

Synthesis of 3,4-Diaminobenzenesulfonic Acid: An Application Note and Protocol

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Compound of Interest

Compound Name: **3,4-Diaminobenzenesulfonic acid**

Cat. No.: **B1346913**

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Introduction

3,4-Diaminobenzenesulfonic acid is a valuable intermediate in the synthesis of various organic compounds, including azo dyes and pharmaceuticals. Its structure, featuring both amino and sulfonic acid functional groups, allows for a range of chemical transformations. This document provides a detailed protocol for the laboratory-scale synthesis of **3,4-diaminobenzenesulfonic acid** via the sulfonation of 1,2-diaminobenzene. The protocol is intended for researchers, scientists, and professionals in drug development and chemical synthesis.

Reaction Scheme

The synthesis proceeds through the electrophilic sulfonation of 1,2-diaminobenzene using concentrated sulfuric acid.

Starting Material: 1,2-Diaminobenzene Product: **3,4-Diaminobenzenesulfonic acid** CAS Number: 7474-78-4[1][2]

Experimental Protocol

This protocol is based on established methods for the sulfonation of aromatic amines.[3][4][5]

Materials and Reagents:

Reagent	Formula	Molar Mass (g/mol)	Quantity	Notes
1,2-Diaminobenzene	C ₆ H ₈ N ₂	108.14	970 g (8.965 mol)	Purity ≥ 99%
Sulfuric Acid (100%)	H ₂ SO ₄	98.08	3786 mL (7000 g, 71.5 mol)	Handle with extreme care
Deionized Water	H ₂ O	18.02	As needed	For workup
Ice	H ₂ O	18.02	As needed	For cooling

Equipment:

- Three-necked round-bottom flask (10 L) equipped with a mechanical stirrer, thermometer, and heating mantle.
- Dropping funnel
- Buchner funnel and filter flask
- Beakers and graduated cylinders
- pH meter or pH paper

Procedure:

- Reaction Setup: In a well-ventilated fume hood, equip a 10 L three-necked round-bottom flask with a mechanical stirrer, a thermometer, and a heating mantle.
- Dissolution: Carefully add 3786 mL of 100% sulfuric acid to the flask. While stirring, slowly add 970 g of 1,2-diaminobenzene to the sulfuric acid. An exothermic reaction will occur, so control the rate of addition to maintain a manageable temperature.
- Heating: Heat the reaction mixture to 138°C and maintain this temperature for 8 hours with continuous stirring.[3][5]

- Cooling and Dilution: After 8 hours, cool the mixture to 100°C. Cautiously add 925 g of sulfuric acid, followed by the slow addition of 5.05 L of water.[\[3\]](#)[\[5\]](#) This step is highly exothermic; the addition of water should be done carefully, potentially using an ice bath to control the temperature.
- Precipitation: Continue cooling the mixture to 40°C. The product, **3,4-diaminobenzenesulfonic acid**, will precipitate out of the solution.[\[5\]](#)
- Isolation: Isolate the precipitated solid by vacuum filtration using a Buchner funnel.
- Washing: Wash the filter cake with dilute sulfuric acid and then with cold deionized water to remove any remaining impurities.
- Drying: Dry the purified product in a vacuum oven at a suitable temperature.

Data Presentation

Reaction Parameters and Yield:

Parameter	Value	Reference
Reaction Temperature	100-160°C	[3] [4] [5]
Reaction Time	1-20 hours	[3] [4] [5]
Molar Ratio (H ₂ SO ₄ :1,2-diaminobenzene)	~8:1	[3] [5]
Theoretical Yield	1678 g	-
Actual Yield	~1577 g (Purity ~50% by HPLC)	[5]
Yield (%)	~94% of theoretical value	[5]

Product Characterization:

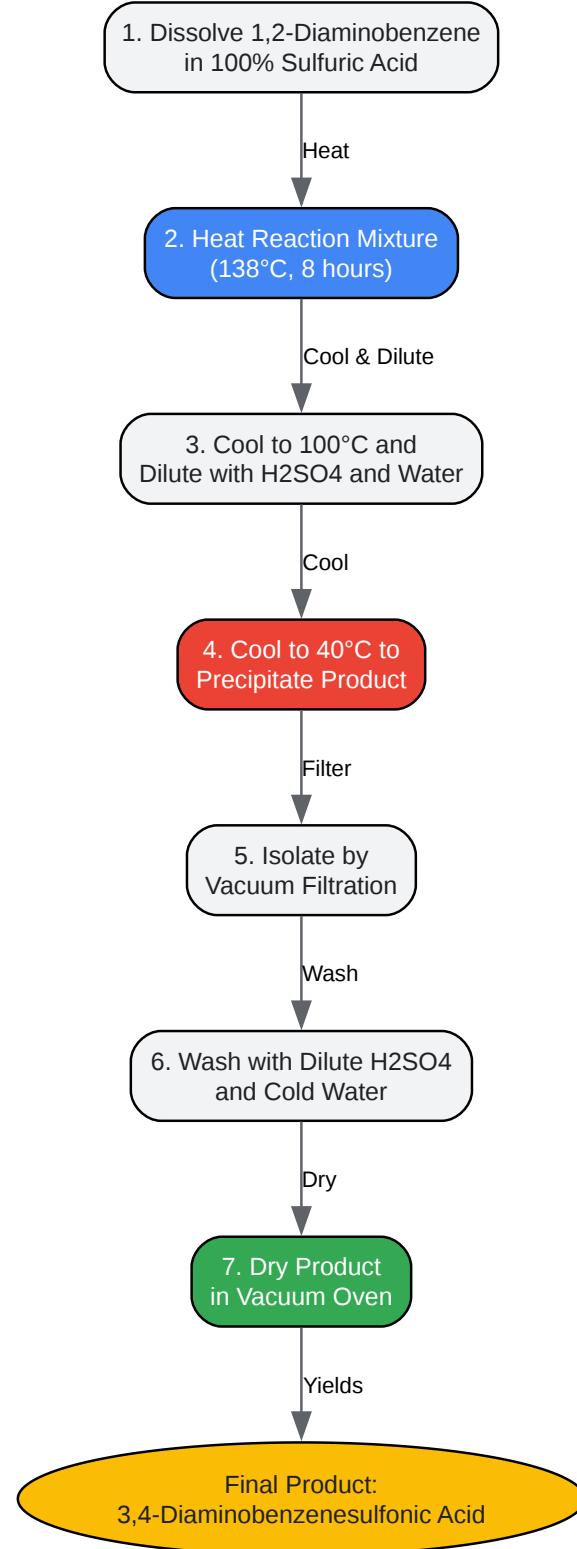
Property	Value
Appearance	White to off-white crystalline solid
Melting Point	>300°C
Boiling Point	178-179 °C at 3 mmHg
Molecular Formula	C ₆ H ₈ N ₂ O ₃ S
Molecular Weight	188.21 g/mol

Safety Precautions

- Always work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and acid-resistant gloves.
- Concentrated sulfuric acid is extremely corrosive and can cause severe burns. Handle with extreme caution.
- The reaction is exothermic, especially during the addition of reagents and the quenching with water. Ensure adequate cooling and controlled addition to prevent runaway reactions.

Experimental Workflow Diagram

Synthesis of 3,4-Diaminobenzenesulfonic Acid

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Caption: Experimental workflow for the synthesis of **3,4-Diaminobenzenesulfonic acid**.

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